

Personal protective equipment for handling Monomethyl phthalate-d4

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Compound of Interest

Compound Name: Monomethyl phthalate-d4

Cat. No.: B586070

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Essential Safety and Handling Guide for Monomethyl Phthalate-d4

This guide provides crucial safety and logistical information for handling **Monomethyl phthalate-d4** in a laboratory environment. Adherence to these procedures is vital for ensuring personnel safety and minimizing environmental impact. This document is intended for use by researchers, scientists, and drug development professionals.

Disclaimer: This guide is for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS for **Monomethyl phthalate-d4** before handling the substance. The safety and handling precautions for the non-deuterated form, Monomethyl phthalate, are used as a reference due to the limited availability of a detailed SDS for the deuterated compound. It is presumed that the deuterated form shares similar hazard profiles.

I. Hazard Identification and Personal Protective Equipment (PPE)

Monomethyl phthalate is classified as a skin and eye irritant and may cause respiratory irritation.[1][2] It is also harmful if swallowed.[2] As a precautionary measure, **Monomethyl phthalate-d4** should be handled with the same level of care. The recommended Personal Protective Equipment (PPE) is outlined below to minimize exposure.

Protection Type	Recommended Equipment	Rationale
Hand Protection	Nitrile or Neoprene gloves.[3]	Provides chemical resistance against phthalates. Always inspect gloves for tears or degradation before use.
Eye Protection	Safety glasses with side shields or chemical safety goggles.[1][3]	Protects eyes from splashes and airborne particles. A face shield may be necessary where there is a greater splash potential.[4][5]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 for dusts).[3]	Essential when handling the powder form to prevent inhalation, especially where dust generation is possible. Use in a well-ventilated area is crucial.[2]
Body Protection	Laboratory coat or chemical-resistant coveralls.[3][6]	Prevents contamination of personal clothing.

II. Quantitative Safety and Physical Data

Property	Value	Source
Chemical Name	Monomethyl Phthalate-d4	[7]
Synonyms	2-(Methoxycarbonyl)benzoic acid-d4, Phthalic Acid, Monomethyl Ester D4 (Phenyl D4)	[8][9]
CAS Number	1276197-40-0	[7][10]
Molecular Formula	C ₉ D ₄ H ₄ O ₄	[7][10]
Molecular Weight	184.18	[7]
Storage Temperature	+4°C or -20°C	[7][10]
Purity	>95% (HPLC)	[7][9]

III. Operational and Disposal Plans

A systematic approach to handling and disposing of **Monomethyl phthalate-d4** is critical for maintaining a safe laboratory environment.

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for Monomethyl phthalate before beginning any work.
 - Ensure a calibrated and certified chemical fume hood is operational.
 - Inspect all required PPE for integrity before use.
- Handling:
 - Conduct all manipulations of **Monomethyl phthalate-d4** within a chemical fume hood to minimize inhalation exposure.
 - When handling the solid form, use techniques that minimize dust generation.[\[2\]](#)
 - Avoid direct contact with skin and eyes.[\[1\]](#)[\[2\]](#)
 - Keep containers tightly closed when not in use.[\[2\]](#)
 - Take precautionary measures against static discharge.
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[11\]](#)
 - Keep containers tightly sealed and clearly labeled.[\[2\]](#)
 - Recommended storage temperatures are +4°C for short-term and -20°C or -80°C for long-term storage of stock solutions.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Waste Collection:

- Collect all waste containing **Monomethyl phthalate-d4** in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Disposal:
 - Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.
 - Contact your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.
 - Contaminated packaging should also be disposed of as hazardous waste.

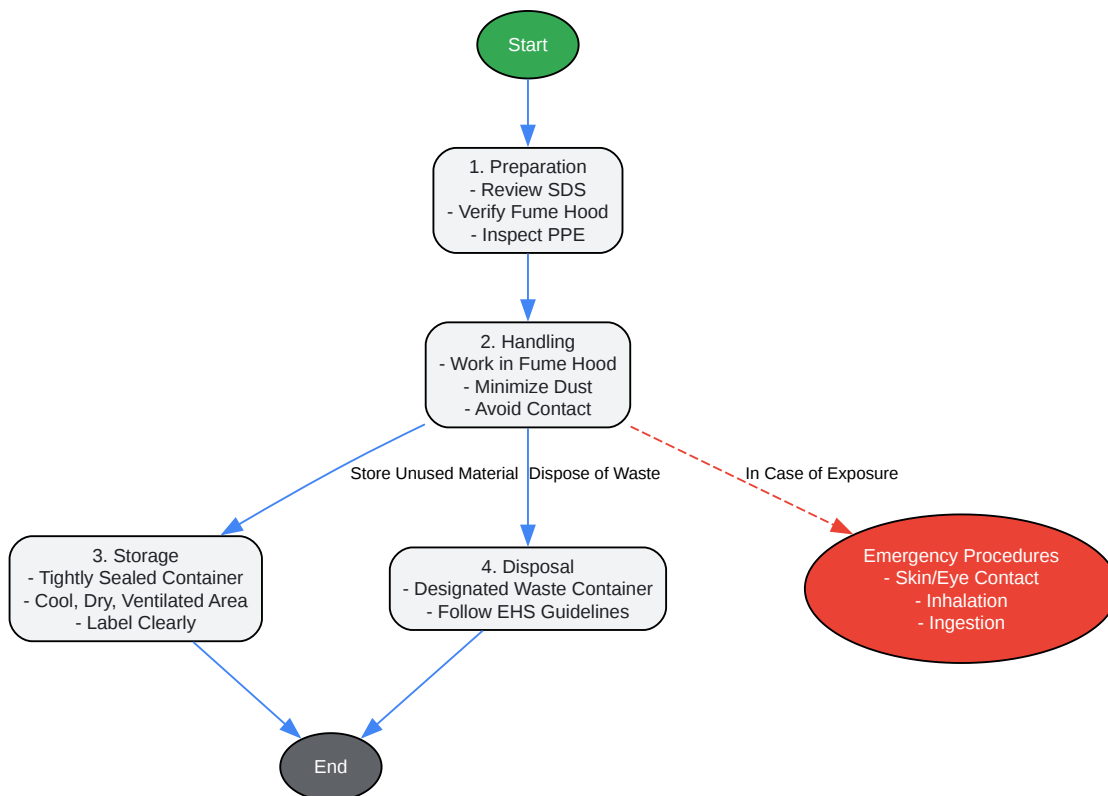
IV. Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.^[1] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.^[1]
- Ingestion: Clean mouth with water. Get medical attention.^[1]

V. Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Monomethyl phthalate-d4**.



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Caption: Workflow for the Safe Handling of **Monomethyl Phthalate-d4**.

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